

A Comparative Analysis of Lactose Octaacetate and Sucrose Octaacetate for Researchers

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Compound of Interest

Compound Name: *Lactose octaacetate*

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An In-depth Guide to Two Structurally Similar Yet Functionally Divergent Disaccharide Esters

Lactose octaacetate and sucrose octaacetate are fully acetylated derivatives of their respective disaccharides, lactose and sucrose. While they share the same molecular formula and weight, their distinct underlying structures—stemming from different monosaccharide units and glycosidic linkages—give rise to significant differences in their physicochemical properties, biological activities, and applications. This guide provides a comprehensive comparison, supported by experimental data, to inform researchers, scientists, and drug development professionals in their selection and application of these compounds.

Physicochemical Properties: A Tale of Two Isomers

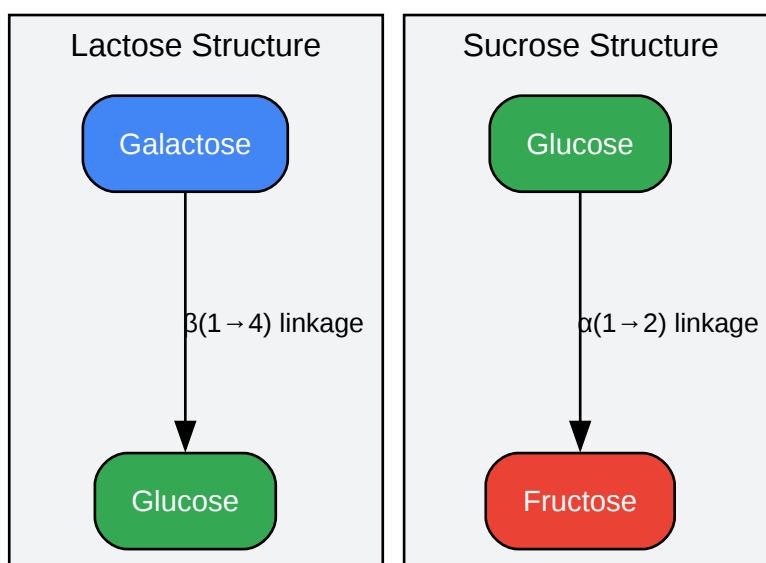
The primary structural difference lies in their core disaccharide unit: lactose is composed of galactose and glucose linked by a β -1,4 glycosidic bond, whereas sucrose is composed of glucose and fructose joined by an α -1,2 glycosidic bond. This seemingly subtle variation has a profound impact on their physical properties, as detailed below.

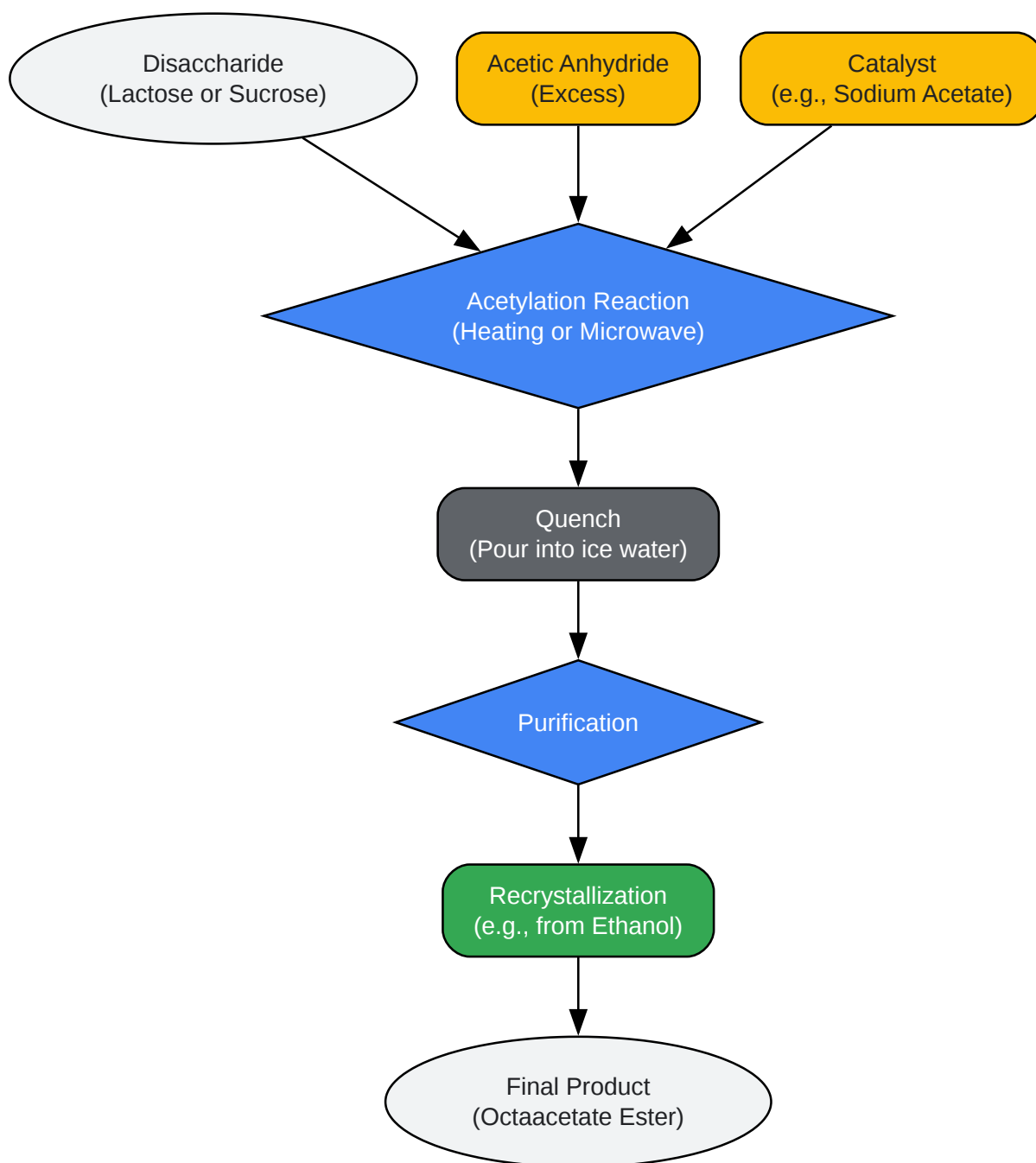
Property	Lactose Octaacetate (β-anomer)	Sucrose Octaacetate	Key Differences
Molecular Formula	C ₂₈ H ₃₈ O ₁₉ [1]	C ₂₈ H ₃₈ O ₁₉	Identical
Molecular Weight	678.59 g/mol [1]	678.59 g/mol	Identical
Appearance	White crystalline solid	White, colorless crystalline powder	Similar
Melting Point (°C)	139 - 144 °C (pure β-form)[1]; significant variation reported (e.g., 89-92°C) often due to anomeric mixtures[2].	82 - 89 °C; variation attributed to polymorphism.	Lactose octaacetate (pure β-form) has a significantly higher melting point.
Specific Optical Rotation ([α] _D)	~ -4.1° to negative values (in CHCl ₃ or MeOH)[2]	~ +59° (in ethanol or chloroform)	Opposite signs of optical rotation, a key identifying feature.
Solubility	Soluble in methanol, DMSO, DCM, ethyl acetate[1].	Slightly soluble in water; soluble in ethanol, acetone, chloroform, toluene.	Both are soluble in common organic solvents, but sucrose octaacetate has slight water solubility.
Taste	Slightly bitter[2]	Intensely bitter (detection threshold ~1-2 ppm)	Sucrose octaacetate is a potent bitterant, while lactose octaacetate is only slightly bitter.

Note: The properties of **lactose octaacetate** can vary depending on the anomeric (α or β) configuration. The data presented here primarily refers to the β-anomer, which is more commonly studied. It has been noted that melting point and specific rotation are not always reliable criteria for the purity of β-**lactose octaacetate** without confirmation by methods like ¹H NMR spectroscopy.

Structural and Synthetic Overview

The core difference between the two molecules is the glycosidic linkage connecting their monosaccharide units. This dictates the overall three-dimensional shape of the molecules, influencing their physical properties and biological interactions.





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